

solubility and stability of 1-(4-Hydroxybenzoyl)glucose in different solvents

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Compound of Interest

Compound Name: 1-(4-Hydroxybenzoyl)glucose

Cat. No.: B15595616

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Solubility and Stability of 1-(4-Hydroxybenzoyl)glucose: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the current understanding of the solubility and stability of **1-(4-Hydroxybenzoyl)glucose**, a phenolic glucoside with potential applications in pharmaceutical and nutraceutical development. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes predicted data, information from analogous compounds such as phenolic glycosides and benzoate esters, and established analytical methodologies. It is intended to serve as a foundational resource for researchers, offering insights into its likely physicochemical properties and providing detailed experimental protocols for its thorough investigation. This document includes tabulated summaries of available data, detailed experimental workflows for solubility and stability testing, and diagrams illustrating key concepts and potential degradation pathways.

Introduction

1-(4-Hydroxybenzoyl)glucose is a naturally occurring phenolic compound found in various plants.^[1] As a molecule combining a glucose moiety with a p-hydroxybenzoic acid structure, its physicochemical properties, particularly solubility and stability, are critical for its development

as a potential therapeutic or functional ingredient. Understanding its behavior in different solvent systems and under various environmental stressors is paramount for formulation development, manufacturing, and ensuring product efficacy and safety. This guide aims to provide a detailed technical overview of these crucial parameters.

Solubility Profile

The solubility of a compound is a fundamental property that influences its absorption, distribution, and overall bioavailability. The presence of both a hydrophilic glucose core and a more hydrophobic hydroxybenzoyl group gives **1-(4-Hydroxybenzoyl)glucose** an amphiphilic character, suggesting a nuanced solubility profile across different solvents.

Predicted and Qualitative Solubility Data

While extensive experimental quantitative data for **1-(4-Hydroxybenzoyl)glucose** is not readily available in the public domain, computational predictions and qualitative assessments provide initial guidance.

Solvent	Predicted/Qualitative Solubility	Data Source/Analogy
Water	Predicted: 21.3 g/L	ALOGPS Prediction[1]
Chloroform	Soluble	Qualitative Data[2]
Dichloromethane	Soluble	Qualitative Data[2]
Ethyl Acetate	Soluble	Qualitative Data[2]
Dimethyl Sulfoxide (DMSO)	Soluble	Qualitative Data[2]
Acetone	Soluble	Qualitative Data[2]
Ethanol	Expected to be soluble	Analogy with similar glucosides
Methanol	Expected to be soluble	Analogy with similar glucosides

Note: The predicted water solubility suggests moderate aqueous solubility. Its reported solubility in various organic solvents indicates its amenability to formulation in non-aqueous or co-solvent systems.

Experimental Protocol: Equilibrium Solubility Determination (Shake-Flask Method)

To obtain definitive quantitative solubility data, the shake-flask method is the gold standard.

Objective: To determine the equilibrium solubility of **1-(4-Hydroxybenzoyl)glucose** in various solvents at a controlled temperature.

Materials:

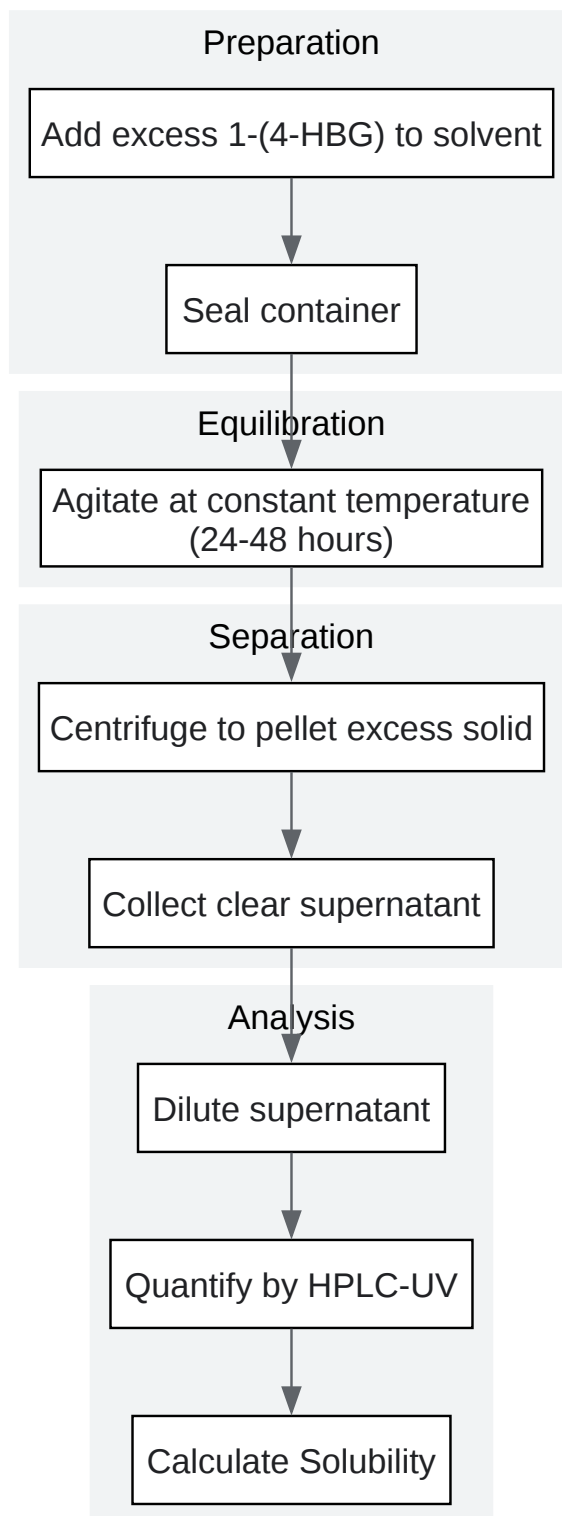
- **1-(4-Hydroxybenzoyl)glucose** (solid, high purity)
- Selected solvents (e.g., water, ethanol, methanol, DMSO, phosphate buffer pH 7.4)
- Thermostatically controlled shaker or incubator
- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- HPLC-UV or a validated spectrophotometric method for quantification

Procedure:

- Add an excess amount of solid **1-(4-Hydroxybenzoyl)glucose** to a known volume of the selected solvent in a sealed container.
- Agitate the mixture at a constant temperature (e.g., 25 °C or 37 °C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the suspension to settle.
- Centrifuge the samples to separate the undissolved solid from the saturated solution.
- Carefully withdraw an aliquot of the clear supernatant.

- Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantify the concentration of **1-(4-Hydroxybenzoyl)glucose** in the diluted sample using a validated HPLC-UV or spectrophotometric method.
- Calculate the solubility in units such as mg/mL or g/L.

Experimental Workflow for Shake-Flask Solubility Assay



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Shake-Flask Solubility Determination Workflow.

Stability Profile

The stability of **1-(4-Hydroxybenzoyl)glucose** is a critical determinant of its shelf-life, storage conditions, and compatibility with other excipients. Degradation can lead to loss of potency and the formation of potentially undesirable impurities.

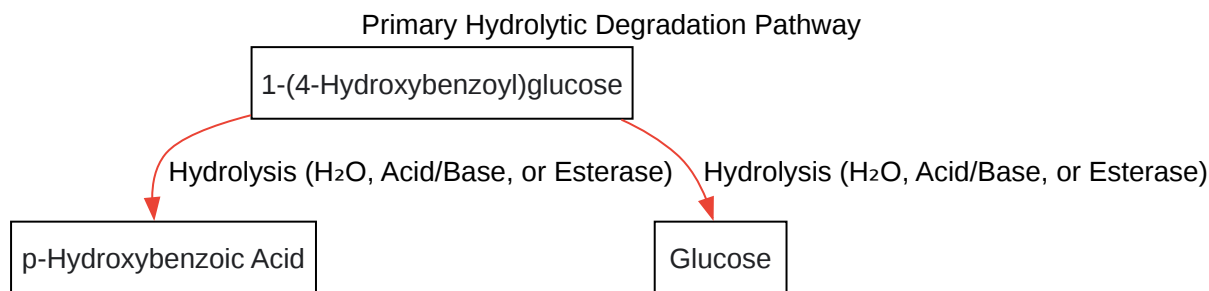
Factors Influencing Stability

Based on the chemical structure (a phenolic glycoside and a benzoate ester), the following factors are anticipated to influence the stability of **1-(4-Hydroxybenzoyl)glucose**:

- pH: The ester linkage is susceptible to hydrolysis under both acidic and, more significantly, alkaline conditions.[3][4] Phenolic compounds can also be unstable at high pH.[5]
- Temperature: Elevated temperatures are expected to accelerate degradation reactions, including hydrolysis.[6] Product suppliers recommend storage at refrigerated or frozen temperatures.[7]
- Light: Many phenolic compounds are susceptible to photodegradation.[8]
- Oxidizing Agents: The phenolic hydroxyl group is a potential site for oxidation.[4]
- Enzymes: The glycosidic bond can be cleaved by glycosidases, and the ester bond by esterases.

Potential Degradation Pathways

The primary degradation pathway for **1-(4-Hydroxybenzoyl)glucose** is likely to be the hydrolysis of the ester bond, yielding p-hydroxybenzoic acid and glucose.



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Hydrolysis of **1-(4-Hydroxybenzoyl)glucose**.

Experimental Protocol: Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products and establishing a stability-indicating analytical method.[9][10]

Objective: To investigate the degradation of **1-(4-Hydroxybenzoyl)glucose** under various stress conditions.

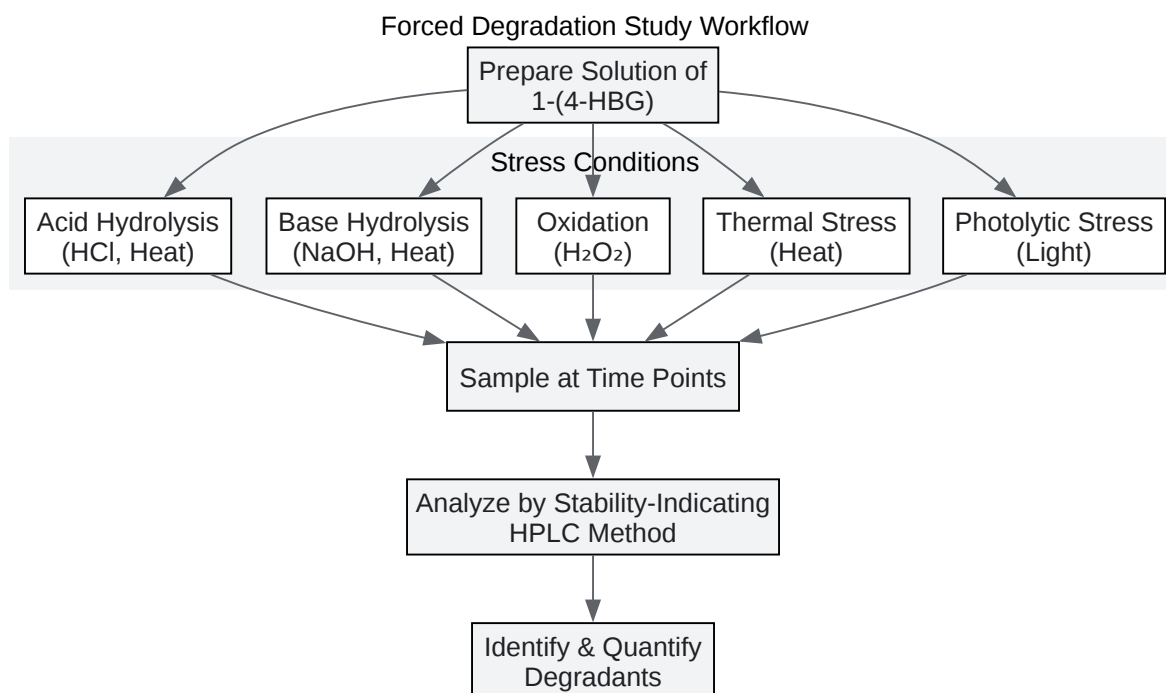
Materials:

- **1-(4-Hydroxybenzoyl)glucose** solution of known concentration
- Hydrochloric acid (e.g., 0.1 M)
- Sodium hydroxide (e.g., 0.1 M)
- Hydrogen peroxide (e.g., 3%)
- Temperature-controlled ovens
- Photostability chamber
- Validated stability-indicating HPLC method

Procedure:

- Acid Hydrolysis: Mix the drug solution with an equal volume of HCl and store at an elevated temperature (e.g., 60-80 °C). Withdraw samples at various time points. Neutralize before analysis.
- Base Hydrolysis: Mix the drug solution with an equal volume of NaOH and store at room temperature or a slightly elevated temperature. Withdraw samples at various time points. Neutralize before analysis.
- Oxidative Degradation: Treat the drug solution with hydrogen peroxide and store at room temperature. Withdraw samples at various time points.
- Thermal Degradation: Store the drug solution and solid drug at elevated temperatures (e.g., 60-80 °C). Analyze at various time points.
- Photodegradation: Expose the drug solution and solid drug to light in a photostability chamber according to ICH guidelines. Analyze at various time points. A dark control should be run in parallel.

Analysis: All samples should be analyzed using a validated stability-indicating HPLC method to separate the parent compound from any degradation products. Peak purity analysis using a photodiode array (PDA) detector is recommended.



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Workflow for Forced Degradation Studies.

Analytical Methodologies

A robust and validated analytical method is crucial for the accurate quantification of **1-(4-Hydroxybenzoyl)glucose** in solubility and stability studies. High-Performance Liquid Chromatography (HPLC) with UV detection is a suitable technique.

Protocol: Stability-Indicating HPLC Method

Objective: To develop an HPLC method capable of separating **1-(4-Hydroxybenzoyl)glucose** from its potential degradation products.

Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and PDA detector.

Chromatographic Conditions (Example):

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 μ m)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Gradient: A time-programmed gradient from a high percentage of A to a high percentage of B to ensure elution of all components.
- Flow Rate: 1.0 mL/min
- Column Temperature: 30 °C
- Detection Wavelength: 254 nm (or the λ_{max} of **1-(4-Hydroxybenzoyl)glucose**)
- Injection Volume: 10 μ L

Method Validation: The method should be validated according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness.

Conclusion


While specific experimental data on the solubility and stability of **1-(4-Hydroxybenzoyl)glucose** is limited, this technical guide provides a framework for its investigation. The compound is predicted to have moderate aqueous solubility and is likely soluble in several organic solvents. Its stability is expected to be influenced by pH, temperature, and light, with hydrolysis of the ester bond being a primary degradation pathway. The provided experimental protocols for solubility determination, forced degradation studies, and HPLC analysis offer a systematic approach for researchers to generate the necessary data for the successful development of products containing **1-(4-Hydroxybenzoyl)glucose**. Further research is warranted to fully characterize these critical physicochemical properties.

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